

A Comprehensive Technical Guide to the Solubility of Dapsone-13C12 in Organic Solvents

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Compound of Interest

Compound Name: Dapsone-13C12

Cat. No.: B13844514

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of Dapsone, with a focus on its isotopically labeled form, **Dapsone-13C12**. Given that isotopic labeling is unlikely to significantly alter the physicochemical property of solubility, the data presented herein for Dapsone serves as a robust proxy for **Dapsone-13C12**. This document is intended to be a vital resource for researchers in drug development, offering critical data on solubility in various organic solvents, detailed experimental protocols for solubility determination, and a logical workflow to guide laboratory practices.

Introduction to Dapsone and Dapsone-13C12

Dapsone (4,4'-diaminodiphenyl sulfone) is a sulfone antibiotic with well-established anti-inflammatory and antibacterial properties.^[1] It is primarily used in the treatment of leprosy, dermatitis herpetiformis, and certain types of pneumonia.^[1] Dapsone's chemical structure consists of two aminophenyl groups attached to a central sulfonyl group.^[1]

Dapsone-13C12 is a stable isotope-labeled version of Dapsone, where all twelve carbon atoms have been replaced with the carbon-13 isotope. This labeling is instrumental in metabolic studies, pharmacokinetic analyses, and as an internal standard in quantitative bioanalysis, allowing for precise differentiation from the unlabeled drug.

Quantitative Solubility Data

The solubility of a drug substance is a critical parameter in drug development, influencing its formulation, bioavailability, and ultimately, its therapeutic efficacy. The following tables summarize the known quantitative solubility of Dapsone in a range of organic solvents at various temperatures.

Table 1: Solubility of Dapsone in Various Organic Solvents at 25°C (298.15 K)

Organic Solvent	Molar Solubility (mol/L)	Solubility (mg/mL)	Mole Fraction (x 10 ⁻⁴)
Dimethyl Sulfoxide (DMSO)	-	49	187.57
Ethanol	-	10	-
N-methyl-2-pyrrolidone (NMP)	0.81	-	98.43
4-formylmorpholine (4FM)	0.49	-	53.60
Tetraethylene pentamine (TEPA)	0.87	-	134.42
Diethylene glycol bis(3-aminopropyl) ether (B3APE)	1.01	-	158.46

Table 2: Temperature-Dependent Solubility of Dapsone in Select Organic Solvents

Solvent	Temperature (°C)	Temperature (K)	Molar Solubility (mol/L)	Mole Fraction (x 10 ⁻⁴)
N-methyl-2-pyrrolidone (NMP)	25	298.15	0.81	98.43
	30	303.15	0.91	110.12
	35	308.15	1.01	122.34
	40	313.15	1.13	136.68
Dimethyl Sulfoxide (DMSO)	25	298.15	-	187.57
	30	303.15	-	206.81
	35	308.15	-	227.87
	40	313.15	-	251.19
4-formylmorpholine (4FM)	25	298.15	0.49	53.60
	30	303.15	0.55	60.32
	35	308.15	0.62	67.89
	40	313.15	0.70	76.51
Tetraethylene pentamine (TEPA)	25	298.15	0.87	134.42
	30	303.15	0.96	148.54
	35	308.15	1.06	163.45
	40	313.15	1.17	179.99

Diethylene glycol				
bis(3-aminopropyl) ether (B3APE)	25	298.15	1.01	158.46
30	303.15	1.11	174.19	
35	308.15	1.22	191.54	
40	313.15	1.35	211.53	

Qualitative solubility data indicates that Dapsone is also soluble in methanol and acetone.[2]

Experimental Protocols for Solubility Determination

The following section outlines a detailed methodology for determining the solubility of **Dapsone-13C12** in an organic solvent using the widely accepted shake-flask method followed by UV-Vis spectrophotometric analysis.

Principle

The shake-flask method is a classical technique for determining the equilibrium solubility of a compound in a given solvent. An excess amount of the solid compound is added to the solvent and agitated at a constant temperature until equilibrium is reached. The resulting saturated solution is then filtered to remove any undissolved solid, and the concentration of the dissolved compound in the filtrate is determined using a suitable analytical technique, such as UV-Vis spectrophotometry.

Materials and Equipment

- **Dapsone-13C12** (or Dapsone)
- Organic solvent of interest (e.g., Methanol, Ethanol, DMSO, Acetone)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator

- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- UV-Vis spectrophotometer and quartz cuvettes

Procedure

1. Preparation of Standard Solutions and Calibration Curve:

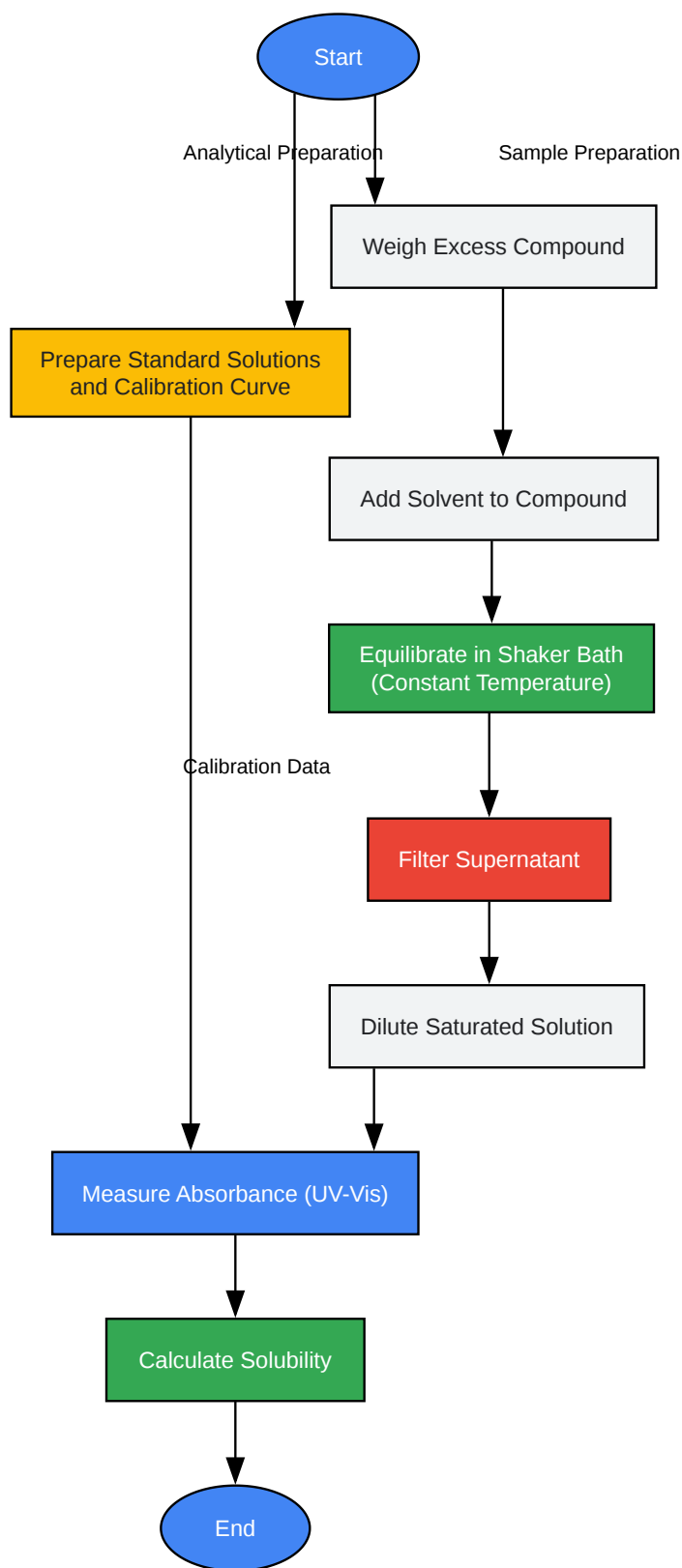
a. Accurately weigh a known amount of **Dapsone-13C12** and dissolve it in the chosen organic solvent to prepare a stock solution of known concentration. b. Perform a series of dilutions of the stock solution to prepare a set of standard solutions with decreasing concentrations. c. Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for Dapsone in the specific solvent using the UV-Vis spectrophotometer. d. Plot a calibration curve of absorbance versus concentration and determine the linear regression equation.

2. Solubility Measurement (Shake-Flask Method):

a. Add an excess amount of **Dapsone-13C12** to a vial containing a known volume of the organic solvent. The amount should be sufficient to ensure that undissolved solid remains at equilibrium. b. Tightly cap the vials and place them in a constant temperature shaker bath set to the desired temperature (e.g., 25°C). c. Agitate the vials for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is reached. d. After the equilibration period, allow the vials to stand undisturbed at the same temperature to allow the excess solid to settle. e. Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved particles. f. Immediately dilute the filtered saturated solution with the same organic solvent to bring the concentration within the linear range of the calibration curve. g. Measure the absorbance of the diluted solution using the UV-Vis spectrophotometer at the predetermined λ_{max} . h. Use the calibration curve to determine the concentration of **Dapsone-13C12** in the diluted solution. i. Calculate the solubility of **Dapsone-13C12** in the organic solvent by taking into account the dilution factor.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for determining the solubility of a compound using the shake-flask method and UV-Vis spectrophotometry.



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Caption: Experimental workflow for solubility determination.

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